

(3-methyl-1H-pyrazol-5-yl)methanol molecular weight and formula

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Compound of Interest

Compound Name: (3-methyl-1H-pyrazol-5-yl)methanol

Cat. No.: B175284

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In-Depth Technical Guide: (3-methyl-1H-pyrazol-5-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This document provides core chemical information for **(3-methyl-1H-pyrazol-5-yl)methanol**, a heterocyclic compound of interest in medicinal chemistry and proteomics research.^[1] The data presented is essential for experimental design, analytical characterization, and computational modeling.

Molecular and Physical Properties

The fundamental molecular attributes of **(3-methyl-1H-pyrazol-5-yl)methanol** have been determined and are summarized below. This data is critical for accurate reagent preparation, reaction stoichiometry, and analytical data interpretation.

Property	Value
Molecular Formula	C5H8N2O ^{[1][2]}
Molecular Weight	112.13 g/mol ^{[1][2]}

Experimental Protocols & Methodologies

This section is not applicable to the determination of the molecular formula and weight, which are calculated based on the compound's validated chemical structure. The formula is derived by counting the number of atoms of each element in the molecule. The molecular weight is calculated by summing the atomic weights of all atoms present in the molecular formula.

Logical Relationships

The relationship between the chemical name, its structure, and its molecular properties is foundational in chemical sciences. The systematic name "**(3-methyl-1H-pyrazol-5-yl)methanol**" defines a unique chemical structure, from which the molecular formula and subsequently the molecular weight can be unequivocally determined.



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Caption: Relationship between chemical identity and properties.

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References

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- 2. vibrantpharma.com [vibrantpharma.com]
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